

Application Note: Advanced Bioimaging with NIR-II and Activatable Fluorescent Probes

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Compound of Interest

Compound Name: 4-butyl-7-methyl-5-(2-oxopropoxy)-2H-chromen-2-one
Cat. No.: B11154593

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From Synthesis to In Vivo Validation

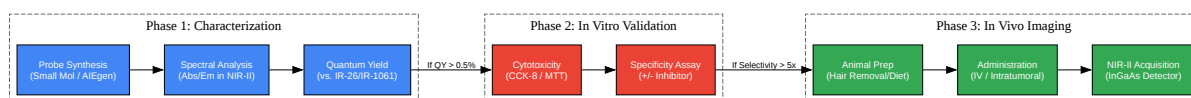
Introduction: The Shift to NIR-II and "Smart" Probes

In preclinical drug development, the ability to visualize biodistribution and pharmacokinetics in real-time is paramount. Traditional fluorescence imaging (Visible/NIR-I, 400–900 nm) is severely limited by tissue autofluorescence and photon scattering, restricting effective imaging depth to <3 mm.

This guide details the application of novel Near-Infrared II (NIR-II / SWIR, 1000–1700 nm) probes and Activatable ("Turn-ON") probes. By operating in the NIR-II window, we minimize photon scattering, enabling micrometer-scale resolution at depths up to 10–20 mm [1, 6]. Furthermore, utilizing Aggregation-Induced Emission (AIE) luminogens or enzyme-activatable small molecules allows for "smart" sensing—fluorescing only when a specific biomarker (e.g., Cathepsin B, pH < 6.5) is present, thereby maximizing the Signal-to-Background Ratio (SBR) [2, 4].

Experimental Workflow Overview

The following diagram outlines the critical path from probe characterization to deep-tissue validation.



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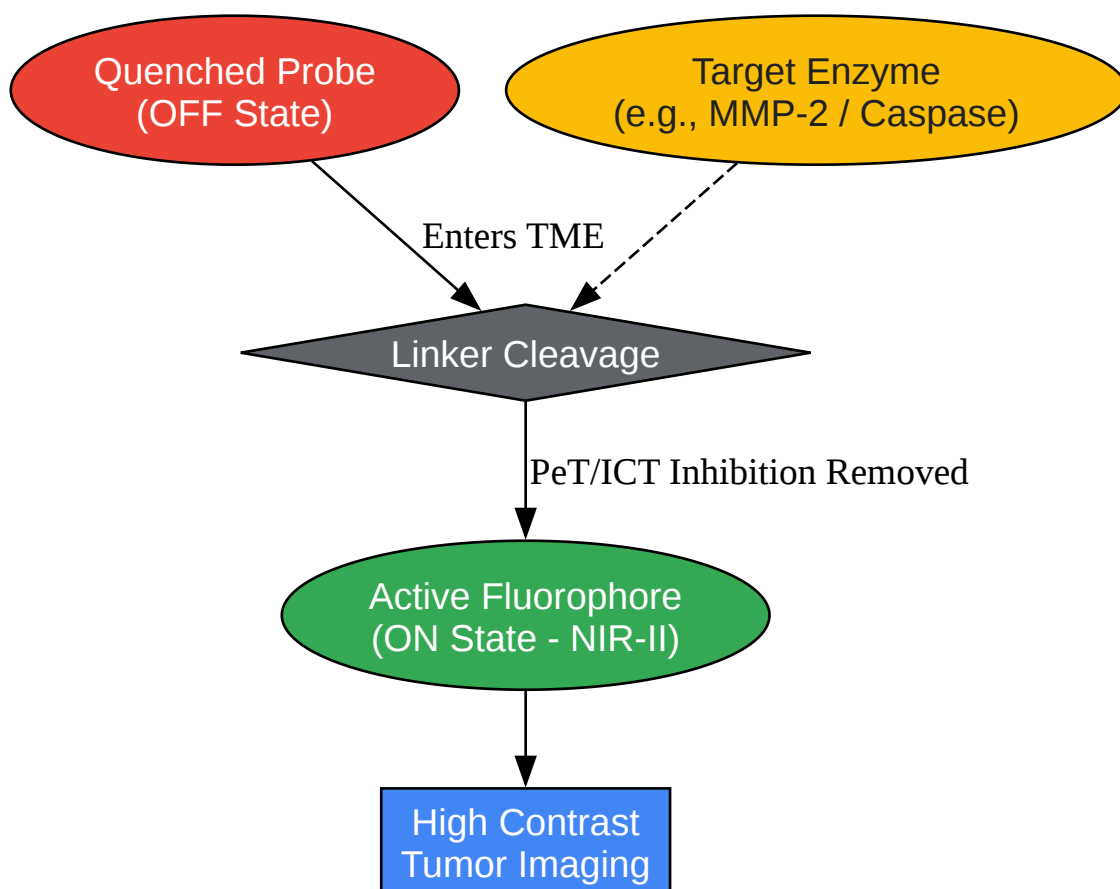
Figure 1: Strategic workflow for validating novel NIR-II probes, ensuring quality control before animal work.

Phase 1: Probe Selection & Characterization

Mechanism of Action: Activatable Probes

Unlike "Always-ON" probes (e.g., Indocyanine Green), activatable probes utilize mechanisms like Photo-induced Electron Transfer (PeT) or Intramolecular Charge Transfer (ICT) to quench fluorescence until a specific reaction occurs.

- OFF State: The fluorophore is quenched by a trigger group (e.g., a peptide sequence).
- Activation: A tumor-specific enzyme (e.g., MMP-2) cleaves the trigger.
- ON State: The fluorophore is released, restoring conjugation and NIR-II emission.



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Figure 2: Mechanism of enzyme-activatable "smart" probes for high-contrast tumor imaging.

Protocol: Quantum Yield (QY) Measurement in NIR-II

Accurate QY measurement is critical. Standard integrating spheres often fail in NIR-II due to detector sensitivity limits. Use the Relative Method.

Reagents:

- Reference Standard: IR-26 (DCE, QY=0.5%) or IR-1061 (DCM, QY=1.7%).
- Solvent: Anhydrous Dichloromethane (DCM) or DMSO (depending on probe solubility).

Steps:

- Preparation: Prepare 5 concentrations of your probe and the reference standard. Ensure Absorbance (OD) at the excitation wavelength is below 0.1 to avoid inner-filter effects.
- Acquisition: Measure the integrated fluorescence emission area (1000–1500 nm) for all samples using an InGaAs detector.
- Calculation: Plot Integrated Fluorescence Intensity vs. Absorbance. The slope ($\frac{dF}{dA}$) is used in the equation:
$$F = \frac{2.303 \times 10^4 \times I \times A}{n^2 - 1}$$
(Where n is the refractive index of the solvent).

Phase 2: In Vitro Validation (Cellular Level)

Protocol: Specificity & Wash-Free Imaging

Activatable probes allow for "wash-free" imaging, as the background (unbound probe) is non-fluorescent.

Materials:

- Target Cells (e.g., 4T1 breast cancer cells, high MMP expression).
- Control Cells (e.g., NIH/3T3 fibroblasts, low MMP expression).
- Inhibitor (e.g., GM6001 for MMPs).

Procedure:

- Seeding: Seed cells in confocal dishes (35 mm) at 1×10^5 cells/dish. Incubate 24h.
- Inhibition Control: Pre-treat one group of Target Cells with inhibitor (50 μ M) for 1 hour.
- Incubation: Add the NIR-II probe (final conc. 5–10 μ M) to all dishes. Incubate for 2–4 hours.

- Imaging: Do NOT wash cells. Image directly using a custom NIR-II microscope or confocal system equipped with NIR lasers (e.g., 808 nm or 980 nm).
- Validation: Signal in Target Cells should be >5x higher than Control Cells and Inhibitor group [11].

Phase 3: In Vivo Application (Deep Tissue)

Protocol: Animal Preparation & Imaging

NIR-II imaging is highly sensitive to water absorption (1450 nm peak) and scattering.

Critical Pre-Imaging Steps:

- Diet: Switch mice to a chlorophyll-free diet 1 week prior to reduce gut autofluorescence (critical for abdominal imaging).
- Hair Removal: Shave and use depilatory cream (Nair) 24h before imaging. Although NIR-II penetrates hair better than VIS, hair still causes scattering and signal attenuation.
- Anesthesia: Gas anesthesia (Isoflurane 2%) is preferred over injectables to maintain stable physiology during time-course imaging.

Imaging Setup (IVIS / Custom InGaAs System):

- Excitation: 808 nm laser (common for small molecules/AIEgens) or 980 nm (for Lanthanides).
- Filters:
 - 1000 nm Long Pass (LP): General NIR-II imaging. [1][2][3][4]
 - 1300 nm LP (NIR-IIb): For maximum resolution (vessel imaging) and zero autofluorescence.
- Exposure: 50 ms – 500 ms (NIR-II probes are often brighter than NIR-I, requiring shorter exposure).

Injection & Timeline:

- IV Injection: 200 μ L of probe (typical dose 1–5 mg/kg).
- Time Points: 0 min, 1h, 6h, 12h, 24h, 48h. (Activatable probes often peak at 6–24h due to the time required for accumulation and enzymatic cleavage).

Data Presentation: Signal-to-Background Ratio (SBR)

Do not rely on raw intensity. Calculate SBR to validate the "Turn-ON" effect.

Parameter	Formula	Acceptable Threshold
SBR		(Excellent:)
TBR		for surgical guidance

Troubleshooting & Optimization

- Issue: Low Quantum Yield / Dim Signal.
 - Cause: Aggregation-Caused Quenching (ACQ) in aqueous media.
 - Solution: Switch to AIEgens (e.g., TPE derivatives) which become brighter upon aggregation in the tumor, or encapsulate hydrophobic dyes in albumin/lipid nanoparticles [4, 13].
- Issue: High Liver Uptake.
 - Cause: RES (Reticuloendothelial System) clearance of nanoparticles >100nm or hydrophobic molecules.
 - Solution: PEGylate the probe (PEG-2000) to increase circulation time and reduce opsonization.
- Issue: Thermal Damage.
 - Cause: High power 808 nm laser heating the skin.

- Solution: Keep power density

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